

Ido-IN-1 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Ido-IN-1

Cat. No.: B608058

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Application Notes and Protocols for Ido-IN-1

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **Ido-IN-1**, an inhibitor of Indoleamine 2,3-dioxygenase 1 (IDO1), and protocols for its use in research settings.

Introduction

Ido-IN-1 is a potent and selective inhibitor of Indoleamine 2,3-dioxygenase 1 (IDO1), a key enzyme in the kynurenine pathway of tryptophan metabolism.^{[1][2]} IDO1 is a critical mediator of immune suppression and is a promising therapeutic target in oncology and other diseases. ^{[1][2]} **Ido-IN-1** exerts its effect by blocking the conversion of tryptophan to N-formylkynurenine, the first and rate-limiting step in this pathway.^[1] This inhibition leads to a reduction in the production of downstream immunosuppressive metabolites.

Data Presentation: Solubility of Ido-IN-1

The solubility of **Ido-IN-1** in various common laboratory solvents is summarized in the table below. This information is crucial for the preparation of stock solutions and for designing experiments.

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	10 mg/mL	Cayman Chemical[3]
Dimethylformamide (DMF)	10 mg/mL	Cayman Chemical[3]
Ethanol	10 mg/mL	Cayman Chemical[3]
Ethanol:PBS (pH 7.2) (1:30)	0.025 mg/mL	Cayman Chemical[3]

Note: Solubility data may vary slightly between different batches of the compound.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ido-IN-1** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Ido-IN-1** (powder)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Allow the **Ido-IN-1** vial to equilibrate to room temperature before opening.
- Weigh the required amount of **Ido-IN-1** powder. The molecular weight of **Ido-IN-1** is 316.1 g/mol . To prepare 1 mL of a 10 mM stock solution, 3.161 mg of **Ido-IN-1** is required.

- Add the appropriate volume of DMSO to the **Ido-IN-1** powder. For example, add 1 mL of DMSO to 3.161 mg of **Ido-IN-1**.
- Vortex the solution until the **Ido-IN-1** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol details the dilution of the DMSO stock solution to prepare working solutions for cell-based assays.

Materials:

- 10 mM **Ido-IN-1** stock solution in DMSO
- Cell culture medium appropriate for the cell line being used
- Sterile tubes for dilution

Procedure:

- Thaw the 10 mM **Ido-IN-1** stock solution at room temperature.
- Perform a serial dilution of the stock solution in cell culture medium to achieve the desired final concentrations.
- It is critical to ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.
- For example, to prepare a 100 μM working solution, dilute the 10 mM stock solution 1:100 in cell culture medium.

- Add the prepared working solutions to the cells and proceed with the assay.

Protocol 3: Formulation for In Vivo Animal Studies

This protocol provides an example of how to formulate **Ido-IN-1** for administration in animal models. The following is a common formulation strategy, but optimization may be required for specific applications.

Materials:

- **Ido-IN-1** (powder)
- Dimethyl Sulfoxide (DMSO)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl)

Procedure:

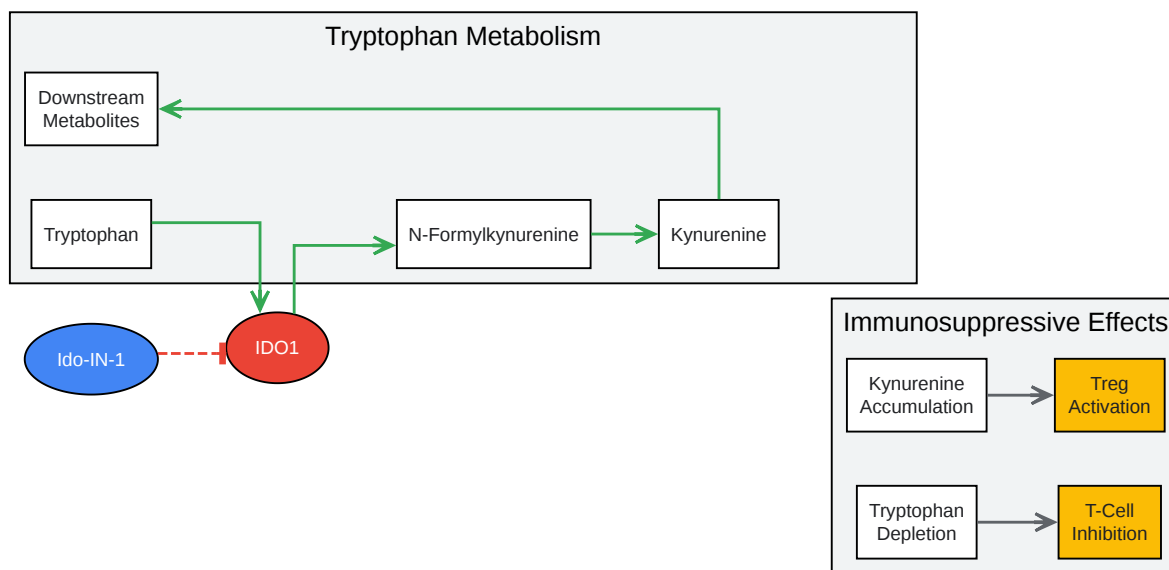
- Prepare a concentrated stock solution of **Ido-IN-1** in DMSO (e.g., 30 mg/mL).
- For a final formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, follow these steps for a 1 mL final volume:
 - To 100 μ L of the 30 mg/mL **Ido-IN-1** stock solution in DMSO, add 400 μ L of PEG300.
 - Mix thoroughly until the solution is clear.
 - Add 50 μ L of Tween-80 and mix again.
 - Add 450 μ L of saline to bring the final volume to 1 mL.
- The final concentration of **Ido-IN-1** in this formulation will be 3 mg/mL. Adjust the initial stock concentration or volumes as needed to achieve the desired final dose.

- Administer the formulation to the animals via the desired route (e.g., oral gavage, intraperitoneal injection). A vehicle control group receiving the formulation without **Ido-IN-1** should be included.

Visualizations

IDO1 Signaling Pathway

The following diagram illustrates the central role of IDO1 in the kynurenine pathway of tryptophan metabolism. **Ido-IN-1** inhibits IDO1, thereby blocking this pathway.

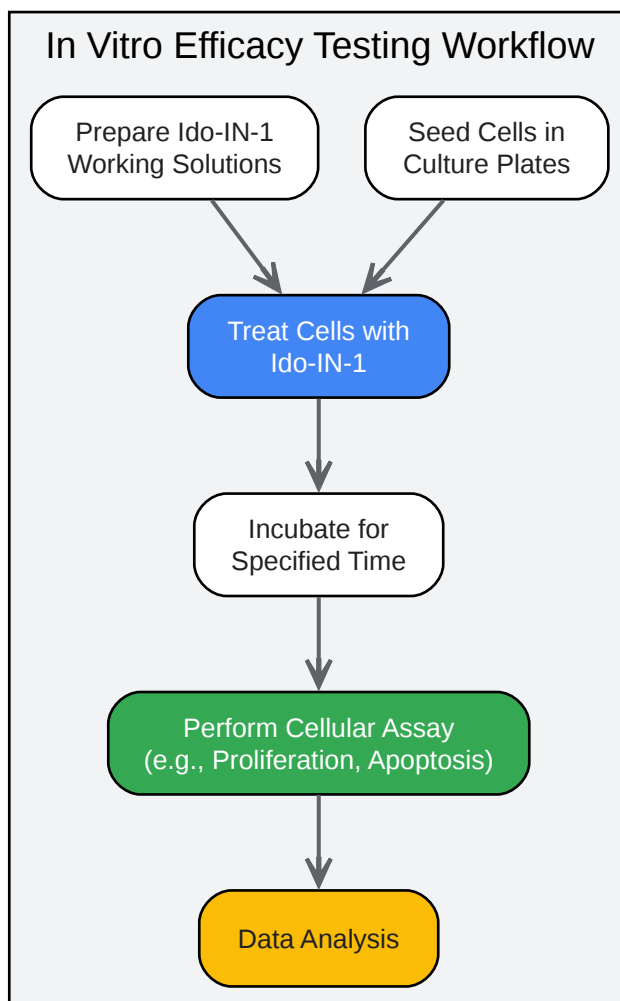


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Caption: IDO1 pathway and the inhibitory action of **Ido-IN-1**.

Experimental Workflow for In Vitro Ido-IN-1 Efficacy Testing

This diagram outlines a typical workflow for assessing the efficacy of **Ido-IN-1** in a cell-based assay.



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Caption: A standard workflow for in vitro **Ido-IN-1** testing.

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